

Allyl isovalerate solubility in water and organic solvents

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Compound of Interest

Compound Name: *Allyl isovalerate*

Cat. No.: *B1212447*

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An In-Depth Technical Guide to the Solubility of **Allyl Isovalerate** in Water and Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **allyl isovalerate** in water and various organic solvents. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on the physicochemical properties of this compound. This document presents available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction to Allyl Isovalerate

Allyl isovalerate (also known as allyl 3-methylbutanoate) is an organic ester with a characteristic fruity aroma, often compared to apples or pineapples. It is used as a flavoring and fragrance agent in various consumer products. Understanding its solubility is crucial for its application in different formulations, for assessing its environmental fate, and in the development of new products.

Solubility Data

The solubility of a compound is a fundamental physicochemical property that influences its behavior in various systems. The following tables summarize the available quantitative and qualitative data for the solubility of **allyl isovalerate**.

Solubility in Water

Allyl isovalerate exhibits low solubility in water.^{[1][2][3][4][5]} This is expected due to its ester functional group and hydrocarbon chain, which make it a relatively nonpolar molecule.

Solvent	Temperature (°C)	Solubility	Citation
Water	16.5 (61.7°F)	< 0.1 mg/mL	^{[2][3][4]}
Water	25	475.7 mg/L (estimated)	^[6]

Solubility in Organic Solvents

While precise quantitative data for the solubility of **allyl isovalerate** in a wide range of organic solvents is not readily available in the literature, qualitative descriptions indicate good solubility in many common organic solvents. It is reported to be soluble in alcohol and miscible with perfume and flavor materials.^{[6][7][8]} One source specifies that it is poorly soluble in propylene glycol.^{[7][8]}

Solvent Class	Solvent Example	Qualitative Solubility	Citation
Alcohols	Ethanol	Soluble	[6] [7] [8]
Alcohols	Methanol	Expected to be soluble	-
Ketones	Acetone	Expected to be soluble	-
Ethers	Diethyl Ether	Expected to be soluble	-
Esters	Ethyl Acetate	Expected to be miscible	-
Hydrocarbons	Hexane	Expected to be soluble	-
Glycols	Propylene Glycol	Poorly soluble	[7] [8]

Experimental Protocols for Solubility Determination

The following section outlines a detailed experimental protocol for determining the solubility of **allyl isovalerate** in various solvents. This protocol is based on the widely accepted shake-flask method, consistent with the principles outlined in OECD Test Guideline 105 for water solubility, and can be adapted for organic solvents.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Principle of the Shake-Flask Method

The shake-flask method is a classical technique for determining the equilibrium solubility of a compound in a given solvent.[\[9\]](#)[\[10\]](#) An excess amount of the solute (**allyl isovalerate**) is added to the solvent of interest. The mixture is then agitated for a prolonged period to facilitate the dissolution process and reach equilibrium. After equilibration, the undissolved solute is separated from the saturated solution, and the concentration of the solute in the clear supernatant is determined using a suitable analytical method.

Materials and Equipment

- Analyte: **Allyl isovalerate** (high purity)
- Solvents: Purified water, Ethanol, Methanol, Acetone, Diethyl ether, Ethyl acetate, Hexane (analytical grade or higher)
- Apparatus:
 - Analytical balance
 - Glass vials or flasks with screw caps
 - Thermostatic shaker or incubator
 - Centrifuge
 - Syringes and syringe filters (e.g., 0.45 μm PTFE)
 - Volumetric flasks and pipettes
 - Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatograph with UV detector (HPLC-UV))

Experimental Procedure

- Preparation of the Test System:
 - Accurately weigh an excess amount of **allyl isovalerate** and place it into a glass vial. The excess solid should be visually apparent throughout the experiment.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).

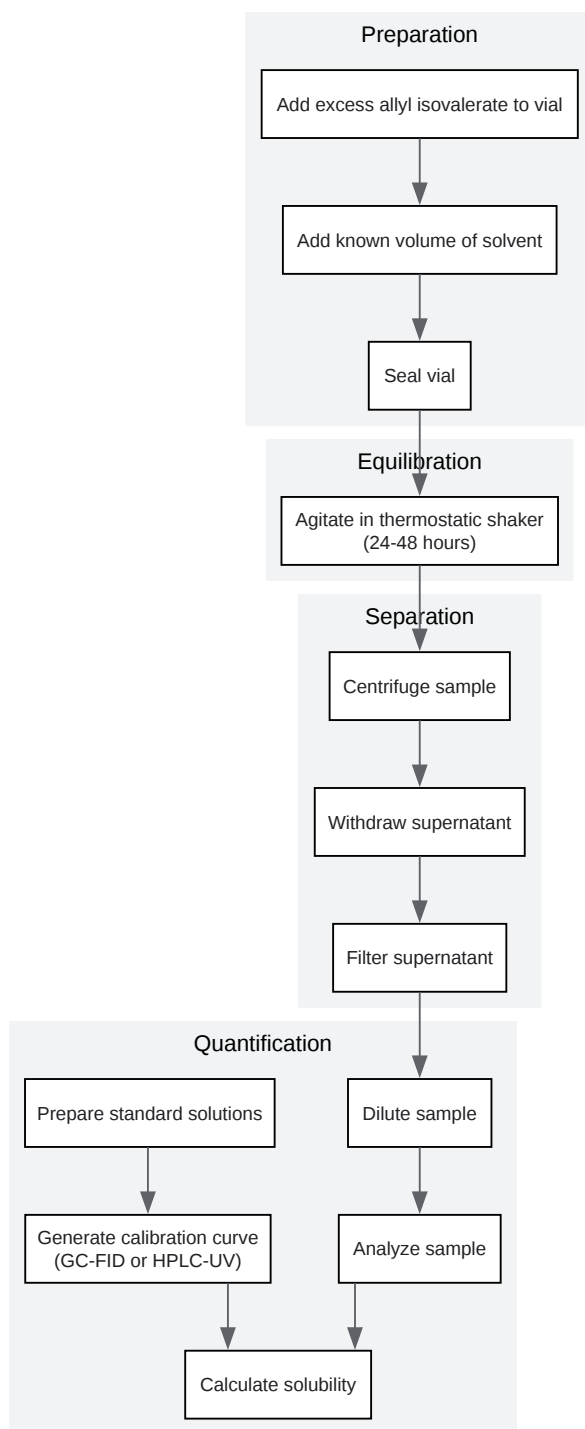
- Agitate the samples for a sufficient period to reach equilibrium. A duration of 24 to 48 hours is typically recommended. Preliminary studies can be conducted to determine the minimum time required to reach equilibrium by taking measurements at different time points (e.g., 24, 48, and 72 hours) and ensuring the concentration does not significantly change.
- Sample Separation:
 - After the equilibration period, allow the vials to stand undisturbed to let the excess **allyl isovalerate** settle.
 - To ensure complete separation of the undissolved solute, centrifuge the vials at a high speed.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining microparticles.
- Quantification:
 - Prepare a series of standard solutions of **allyl isovalerate** with known concentrations in the same solvent used for the solubility test.
 - Analyze the standard solutions using a validated analytical method (e.g., GC-FID or HPLC-UV) to generate a calibration curve.
 - Dilute the filtered sample solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Analyze the diluted sample solution and determine the concentration of **allyl isovalerate** using the calibration curve.
 - Calculate the original concentration in the saturated solution by applying the dilution factor.
- Data Reporting:

- Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).
- Perform the experiment in triplicate to ensure the reliability and reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **allyl isovalerate** using the shake-flask method.

Experimental Workflow for Solubility Determination



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Workflow for determining solubility via the shake-flask method.

Conclusion

This technical guide has summarized the available solubility data for **allyl isovalerate** in water and organic solvents. While quantitative data for its solubility in water is established, further research is needed to determine precise solubility values in a broader range of organic solvents. The provided experimental protocol, based on the shake-flask method, offers a robust framework for researchers to conduct these measurements. The visualization of the experimental workflow provides a clear and concise overview of the necessary steps. This information is valuable for the effective formulation and application of **allyl isovalerate** in various scientific and industrial contexts.

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